

An In-depth Technical Guide to the Physical Properties of 4-Ethoxybenzeneacetaldehyde

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Compound of Interest

Compound Name: **4-Ethoxybenzeneacetaldehyde**

Cat. No.: **B1600039**

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This guide provides a comprehensive examination of the critical physical properties of **4-Ethoxybenzeneacetaldehyde**, a key intermediate in advanced organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical, field-proven methodologies for its characterization. We will delve into the causality behind experimental choices, ensuring that the described protocols are self-validating and grounded in authoritative scientific principles.

Introduction to 4-Ethoxybenzeneacetaldehyde

4-Ethoxybenzeneacetaldehyde, systematically named 2-(4-ethoxyphenyl)acetaldehyde, is an aromatic aldehyde of significant interest in synthetic chemistry.^[1] Its molecular structure features a benzene ring substituted with both an ethoxy group (-OCH₂CH₃) and an acetaldehyde group (-CH₂CHO).^[1] This bifunctional nature, combining a reactive aldehyde with an ether linkage, makes it a versatile precursor for constructing more complex molecules.
^[1]

Its role is particularly notable in medicinal chemistry. For instance, it serves as a crucial building block in the synthesis of novel therapeutic agents, such as Type I positive allosteric modulators (PAMs) for the $\alpha 7$ nicotinic acetylcholine receptor (nAChR), a target for addressing cognitive deficits in conditions like schizophrenia.^[1] The precise physical properties of this compound are paramount for its purification, handling, and subsequent reactions, ensuring high yield and purity of the final products.

Core Physical and Chemical Properties

The fundamental physical constants of a compound are critical for its identification, purification, and safe handling in a laboratory setting. The properties of **4-Ethoxybenzenacetaldehyde** are summarized below.

Property	Value	Source(s)
IUPAC Name	2-(4-ethoxyphenyl)acetaldehyde	[1] [2]
CAS Number	433229-42-6	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1] [2]
Molecular Weight	164.20 g/mol	[1] [2]
Boiling Point	266 °C	[1] [3]
Density	1.025 g/cm ³	[1] [3]
Flash Point	114 °C	[3]
Storage Temp.	Inert atmosphere, Store in freezer, under -20°C	[3]

Note: A specific melting point is not prominently cited in the literature, which suggests the compound is a liquid at or near standard ambient temperature. The related compound, 4-Ethoxybenzaldehyde, has a reported melting point of 13-14 °C.[\[4\]](#)

The Boiling Point: A Critical Parameter for Purification

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. For **4-Ethoxybenzenacetaldehyde**, the reported boiling point is 266 °C.[\[1\]](#)[\[3\]](#) This relatively high boiling point is consistent with its molecular weight and the presence of a polar carbonyl group, which leads to dipole-dipole intermolecular attractions, requiring more energy to overcome than the dispersion forces found in nonpolar compounds of similar size.[\[5\]](#)

Experimental Determination of Boiling Point (Micro-Scale Method)

For research applications where sample quantity may be limited, a micro-scale boiling point determination using a Thiele tube is a highly effective and material-sparing technique.[\[6\]](#) This method relies on observing the temperature at which a rapid and continuous stream of bubbles emerges from a submerged capillary tube and ceases upon cooling.

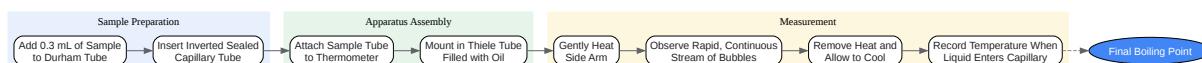
Causality in Protocol Design: The choice of a Thiele tube is deliberate; its unique shape is designed to create convection currents in the heating oil when the side arm is heated, ensuring uniform temperature distribution throughout the apparatus without the need for mechanical stirring. The inverted capillary tube traps a small amount of air. As the sample is heated, this trapped air expands and escapes. At the boiling point, the sample's vapor pressure overcomes the atmospheric pressure, and a rapid stream of vapor bubbles exits the capillary. The true boiling point is recorded upon cooling, at the precise moment the bubble stream stops and the liquid is drawn back into the capillary. This is because at that instant, the external atmospheric pressure has just overcome the vapor pressure of the substance.

Protocol: Thiele Tube Boiling Point Determination

- **Sample Preparation:** Add 0.2-0.3 mL of **4-Ethoxybenzenacetaldehyde** to a small-diameter test tube (e.g., a Durham tube).
- **Capillary Insertion:** Take a standard melting point capillary tube and seal one end using a burner flame. Place this capillary tube into the sample test tube with the open end down.[\[6\]](#) [\[7\]](#)
- **Apparatus Assembly:** Attach the sample tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.[\[6\]](#)
- **Thiele Tube Setup:** Secure the thermometer assembly within a Thiele tube using a notched cork, ensuring the heating oil (mineral oil or silicone oil) is well below the cork but fully covers the sample tube. The rubber band should remain above the oil level to prevent softening.
- **Heating:** Gently heat the side arm of the Thiele tube with a micro-burner. Observe the sample. As the temperature rises, a slow stream of bubbles will emerge from the capillary

tube as the trapped air expands.

- Observation: Continue heating until a rapid, continuous stream of bubbles is observed exiting the capillary tip. This indicates the temperature is just above the boiling point.
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool slowly. Carefully watch the capillary tube. The boiling point is the temperature at which the bubble stream ceases and the liquid is drawn back into the capillary tube.[6]
- Validation: For authoritative results, repeat the determination with a fresh sample to ensure consistency. Record the ambient atmospheric pressure, as boiling points are pressure-dependent.



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Caption: Workflow for micro-scale boiling point determination.

The Melting Point: A Key Indicator of Purity

The melting point of a crystalline solid is the temperature at which it changes state from solid to liquid. For a pure compound, this transition occurs over a very narrow range, typically 0.5-1.0°C.[8] The presence of impurities disrupts the crystal lattice, which typically causes a depression of the melting point and a broadening of the melting range.[9] Therefore, melting point determination is a fundamental technique for assessing the purity of a solid sample.

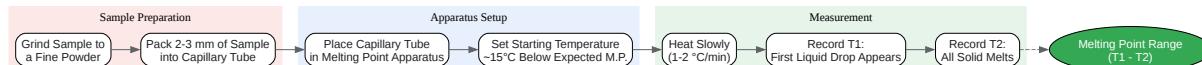
Experimental Determination of Melting Point

While **4-Ethoxybenzeneacetaldehyde** is typically a liquid, its solidification point can be determined. This protocol is described for a generic solid organic compound and is directly applicable for assessing the purity of solid precursors or derivatives of the target compound.

Causality in Protocol Design: The core principle is to heat a small, powdered sample slowly and observe the precise temperature range of the solid-to-liquid phase transition. Packing the sample tightly into a thin-walled capillary tube ensures efficient and uniform heat transfer. A slow heating rate (1-2 °C per minute) is critical near the melting point to allow the thermometer and the sample to be in thermal equilibrium, yielding an accurate reading. A rapid heating rate will cause the thermometer reading to lag behind the true temperature of the sample, resulting in an erroneously wide and high melting range.

Protocol: Capillary Melting Point Determination

- **Sample Preparation:** Place a small amount of the dry solid compound on a clean, dry surface. Gently tap the open end of a capillary tube into the powder.
- **Sample Packing:** Invert the tube and tap its sealed bottom on a hard surface to pack the powder tightly into the bottom.^[8] The packed sample should be 2-3 mm high.
- **Apparatus Setup:** Place the capillary tube into the sample holder of a melting point apparatus (e.g., a DigiMelt or Mel-Temp).^[9]
- **Rapid Heating (Optional):** If the approximate melting point is unknown, perform a rapid determination by heating quickly to find a rough range. Allow the apparatus to cool significantly before the next step.
- **Accurate Determination:** Set the apparatus to heat slowly, at a rate of 1-2 °C per minute, through the expected melting range.
- **Observation and Measurement:** Record two temperatures:
 - **T₁:** The temperature at which the first drop of liquid appears.
 - **T₂:** The temperature at which the last crystal of solid melts completely.
- **Reporting:** The melting point is reported as the range from T₁ to T₂. A sharp range (e.g., 121.0-121.5 °C) indicates high purity.



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Caption: Workflow for capillary melting point determination.

Conclusion

A thorough understanding and precise determination of physical properties like the boiling and melting points are indispensable in the fields of chemical synthesis and drug development. For **4-Ethoxybenzeneacetaldehyde**, these parameters govern its purification via distillation and provide a crucial quality control metric for its solid precursors and derivatives. The methodologies outlined in this guide emphasize the importance of careful technique and an understanding of the underlying physical principles to ensure the generation of accurate, reliable, and reproducible data, upholding the highest standards of scientific integrity.

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